

molecular weight of 5-Tert-butylNonan-5-ol

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Compound of Interest

Compound Name: 5-Tert-butylNonan-5-ol

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An In-depth Technical Guide to 5-Tert-butylNonan-5-ol

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **5-Tert-butylNonan-5-ol**, a tertiary alcohol of interest in synthetic chemistry and potential drug development applications. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Properties

5-Tert-butylNonan-5-ol is a tertiary alcohol with a significant hydrophobic character due to its long alkyl chains and bulky tert-butyl group. Its chemical structure and properties are summarized below.

Quantitative Data

The fundamental molecular properties of **5-Tert-butylNonan-5-ol** are presented in the table below.

| Property | Value |
|------------------|-----------------------------------|
| Chemical Formula | C ₁₃ H ₂₈ O |
| Molecular Weight | 200.36 g/mol |
| IUPAC Name | 5-Tert-butylNonan-5-ol |

Synthesis of 5-Tert-butylnonan-5-ol

The synthesis of **5-Tert-butylnonan-5-ol** can be effectively achieved via a Grignard reaction, a robust and widely used method for the formation of carbon-carbon bonds and the synthesis of alcohols.^{[1][2]} This involves the reaction of a Grignard reagent with a suitable ketone.

Synthetic Pathway

The retrosynthetic analysis for **5-Tert-butylnonan-5-ol** points to two primary Grignard routes:

- Route A: Reaction of tert-butylmagnesium halide with nonan-5-one.
- Route B: Reaction of a butylmagnesium halide with 2,2-dimethyl-3-hexanone.

Both routes are viable; however, the availability of the starting ketone may influence the choice of synthesis. The following experimental protocol details the synthesis via Route A.

Experimental Protocol: Grignard Synthesis

This protocol outlines the synthesis of **5-Tert-butylnonan-5-ol** from tert-butyl chloride and nonan-5-one.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether
- Tert-butyl chloride
- Nonan-5-one
- Iodine (crystal)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous sodium sulfate (Na₂SO₄)
- Hydrochloric acid (HCl), 1M

Procedure:

- Preparation of the Grignard Reagent:
 - All glassware must be oven-dried to ensure anhydrous conditions.
 - In a three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings.
 - Add a small crystal of iodine to activate the magnesium surface.
 - Add a solution of tert-butyl chloride in anhydrous diethyl ether dropwise from the dropping funnel to the magnesium turnings. The reaction is initiated by gentle warming.
 - Once the reaction starts, the remaining tert-butyl chloride solution is added at a rate that maintains a gentle reflux.
 - After the addition is complete, the mixture is refluxed for an additional 30 minutes to ensure complete formation of the tert-butylmagnesium chloride reagent.
- Reaction with Ketone:
 - The flask containing the Grignard reagent is cooled in an ice bath.
 - A solution of nonan-5-one in anhydrous diethyl ether is added dropwise from the dropping funnel with vigorous stirring.
 - After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional hour.
- Work-up and Purification:
 - The reaction mixture is carefully poured over a mixture of crushed ice and a saturated aqueous solution of ammonium chloride to quench the reaction and hydrolyze the magnesium alkoxide.
 - The organic layer is separated, and the aqueous layer is extracted with diethyl ether.

- The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- The crude product can be purified by distillation or column chromatography to yield pure **5-Tert-butylNonan-5-ol**.

Analytical Characterization

The identity and purity of the synthesized **5-Tert-butylNonan-5-ol** should be confirmed using standard analytical techniques.

Analytical Workflow

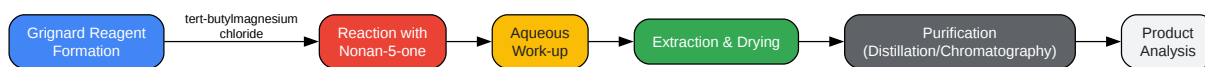
A general workflow for the characterization of the final product is as follows:

- Thin Layer Chromatography (TLC): To monitor the progress of the reaction and assess the purity of the crude product.
- Gas Chromatography-Mass Spectrometry (GC-MS): To determine the molecular weight of the product and identify any volatile impurities.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: To confirm the presence of the different types of protons (tert-butyl, alkyl chains, hydroxyl).
 - ^{13}C NMR: To confirm the carbon skeleton of the molecule.
- Infrared (IR) Spectroscopy: To identify the characteristic broad O-H stretch of the alcohol functional group.

Visualizations

Synthetic Workflow Diagram

The following diagram illustrates the key steps in the synthesis and purification of **5-Tert-butylNonan-5-ol**.

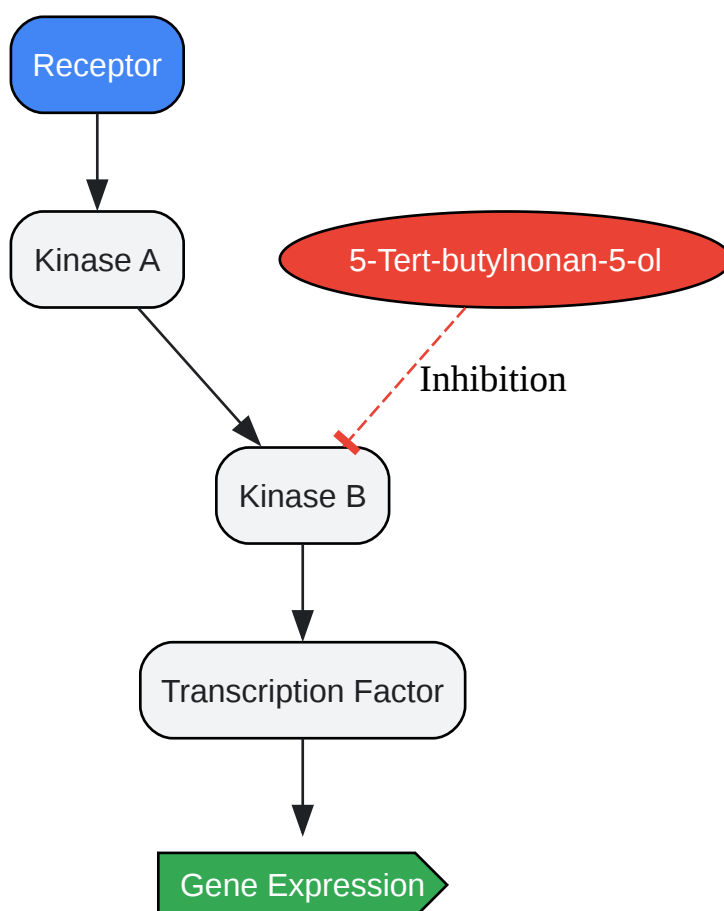


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Caption: Workflow for the synthesis and analysis of **5-Tert-butylNonan-5-ol**.

Hypothetical Signaling Pathway Inhibition

For the purpose of illustrating a potential application in drug development, the following diagram depicts a hypothetical scenario where **5-Tert-butylNonan-5-ol** acts as an inhibitor of a generic signaling pathway.



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Caption: Hypothetical inhibition of a signaling pathway by **5-Tert-butylNonan-5-ol**.

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References

- 1. Grignard Reaction [organic-chemistry.org]
- 2. pubs.acs.org [pubs.acs.org]
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